

4-(Chloromethyl)-3,5-dimethylisoxazole molecular weight

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Compound of Interest

Compound Name: 4-(Chloromethyl)-3,5-dimethylisoxazole

Cat. No.: B025358

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An In-depth Technical Guide to the Molecular Weight of **4-(Chloromethyl)-3,5-dimethylisoxazole**

This guide provides a detailed analysis of the molecular weight of **4-(Chloromethyl)-3,5-dimethylisoxazole**, a heterocyclic compound of interest to researchers and professionals in drug development and chemical synthesis.

Chemical Identity

Systematic Name: **4-(Chloromethyl)-3,5-dimethylisoxazole** CAS Number: 19788-37-5[1][2]

Molecular Formula: C_6H_8ClNO [1][2][3]

This empirical formula indicates that each molecule of the compound is composed of six carbon atoms, eight hydrogen atoms, one chlorine atom, one nitrogen atom, and one oxygen atom.

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **4-(Chloromethyl)-3,5-dimethylisoxazole** is based on its molecular formula, C_6H_8ClNO .

Atomic Weights of Constituent Elements

To accurately calculate the molecular weight, the standard atomic weights of each element present in the molecule are utilized. These values represent the weighted average of the masses of their naturally occurring isotopes.

| Element | Symbol | Quantity | Standard Atomic Weight (amu) |
|----------|--------|----------|------------------------------|
| Carbon | C | 6 | ~12.011[4][5][6] |
| Hydrogen | H | 8 | ~1.008[7][8][9][10] |
| Chlorine | Cl | 1 | ~35.45[11][12][13][14] |
| Nitrogen | N | 1 | ~14.007[15][16][17][18] |
| Oxygen | O | 1 | ~15.999[19][20][21][22] |

Calculation

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results:

- Carbon: 6 atoms \times 12.011 amu/atom = 72.066 amu
- Hydrogen: 8 atoms \times 1.008 amu/atom = 8.064 amu
- Chlorine: 1 atom \times 35.45 amu/atom = 35.45 amu
- Nitrogen: 1 atom \times 14.007 amu/atom = 14.007 amu
- Oxygen: 1 atom \times 15.999 amu/atom = 15.999 amu

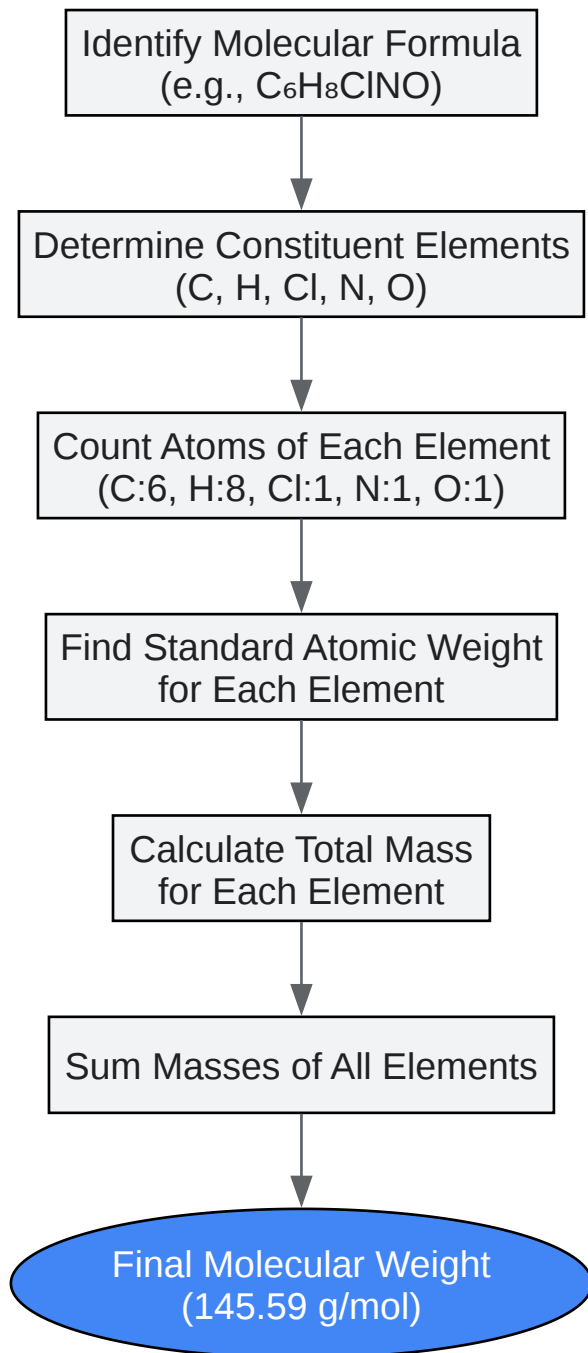
Total Molecular Weight = 72.066 + 8.064 + 35.45 + 14.007 + 15.999 = 145.586 amu

This calculated value is often rounded for practical applications. The commonly cited molecular weight for **4-(Chloromethyl)-3,5-dimethylisoxazole** is 145.59 g/mol .[1][3][23]

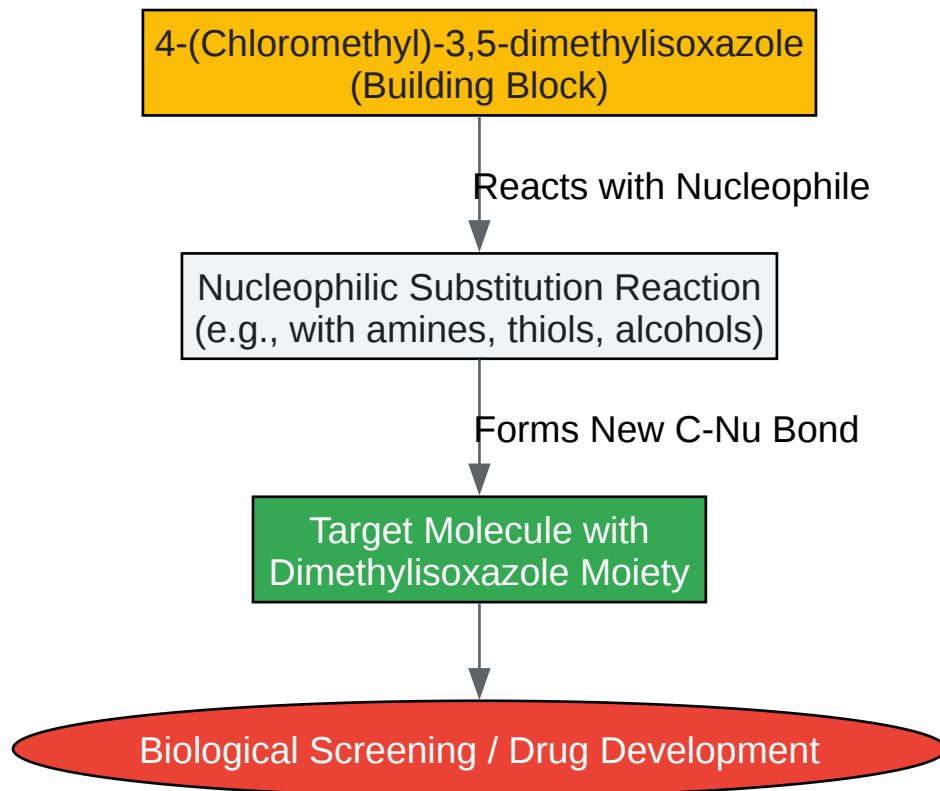
Experimental Workflow: Molecular Weight Calculation

The logical process for determining the molecular weight of a chemical compound is illustrated in the following diagram.

Workflow for Molecular Weight Calculation



Synthetic Utility of 4-(Chloromethyl)-3,5-dimethylisoxazole



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